

In-depth Technical Guide: Solubility and Stability of 2-Chloro-4-ethylpyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-ethylpyrimidine

CAS No.: 188707-99-5

Cat. No.: B065150

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Disclaimer: This document provides a comprehensive overview of the anticipated solubility and stability characteristics of **2-Chloro-4-ethylpyrimidine**. Direct experimental data for this specific compound is limited in publicly available literature. Therefore, this guide synthesizes information from closely related analogs, such as 2-Chloro-4-methylpyrimidine, and established scientific principles for heterocyclic compounds. The experimental protocols described are standardized methodologies widely used in the pharmaceutical and chemical industries.

Introduction

2-Chloro-4-ethylpyrimidine is a substituted pyrimidine derivative with potential applications in medicinal chemistry and materials science. A thorough understanding of its solubility and stability is paramount for its effective use in research and development, particularly in areas such as drug formulation and process chemistry. This guide provides a detailed examination of its expected physicochemical properties and outlines standard protocols for its empirical determination.

Physicochemical Properties

The physicochemical properties of **2-Chloro-4-ethylpyrimidine** are anticipated to be similar to its methyl analog, 2-Chloro-4-methylpyrimidine.

Table 1: Physicochemical Properties of 2-Chloro-4-methylpyrimidine (Analogue)

Property	Value	Source
Molecular Formula	C ₅ H ₅ ClN ₂	[1][2]
Molecular Weight	128.56 g/mol	[1][2]
Melting Point	35-36 °C	[1]
Boiling Point	94 °C @ 17 mmHg	[1]
Appearance	Pale yellow solid	[1]
pKa (Predicted)	-0.93 ± 0.20	[1]

Solubility Profile

Quantitative solubility data for **2-Chloro-4-ethylpyrimidine** is not readily available. However, based on the properties of its analogue, 2-Chloro-4-methylpyrimidine, a general solubility profile can be inferred.

Table 2: Predicted Solubility of **2-Chloro-4-ethylpyrimidine**

Solvent	Predicted Solubility	Rationale/Supporting Data
Chloroform	Soluble	2-Chloro-4-methylpyrimidine is reported to be soluble in chloroform.[1]
Dichloromethane	Likely Soluble	Similar polarity to chloroform.
Methanol	Likely Soluble	Pyrimidine derivatives often show solubility in alcohols.
Ethanol	Likely Soluble	Pyrimidine derivatives often show solubility in alcohols.
Water	Sparingly Soluble	The presence of the chloro and ethyl groups decreases polarity, likely leading to low aqueous solubility.
Dimethyl Sulfoxide (DMSO)	Likely Soluble	A common aprotic polar solvent for organic compounds.

Stability Profile

The stability of **2-Chloro-4-ethylpyrimidine** is a critical parameter for its storage and handling. Based on data for 2-Chloro-4-methylpyrimidine, the compound is expected to be stable under standard storage conditions but may be sensitive to certain environmental factors.

Table 3: Predicted Stability of **2-Chloro-4-ethylpyrimidine**

Condition	Predicted Stability	Rationale/Supporting Data
Temperature	Stable at room temperature.	2-Chloro-4-methylpyrimidine is stable under recommended storage conditions.
Light	Potential for photodegradation.	Pyrimidine rings can undergo photodimerization and other photochemical reactions. Exposure to UV light should be minimized.
pH	Susceptible to hydrolysis, especially under acidic or basic conditions.	The chloro substituent on the pyrimidine ring is a potential site for nucleophilic substitution by water (hydrolysis).
Moisture	Sensitive.	2-Chloro-4-methylpyrimidine is noted to be moisture-sensitive. [1] Hydrolysis is a likely degradation pathway.
Oxidation	Generally stable to air oxidation.	No specific data, but heterocyclic rings can be susceptible to strong oxidizing agents.

Experimental Protocols

The following are detailed, standardized experimental protocols for determining the solubility and stability of a compound like **2-Chloro-4-ethylpyrimidine**.

Thermodynamic Solubility Determination (Shake-Flask Method)

This method determines the equilibrium solubility of a compound in a given solvent.

Methodology:

- Preparation: Add an excess amount of **2-Chloro-4-ethylpyrimidine** to a known volume of the selected solvent in a sealed, clear container (e.g., a glass vial).
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25 °C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- Phase Separation: Cease agitation and allow the undissolved solid to settle. If necessary, centrifuge or filter the sample to separate the saturated solution from the excess solid.
- Quantification: Accurately withdraw a sample of the clear, saturated supernatant. Dilute the sample with a suitable solvent and analyze the concentration of **2-Chloro-4-ethylpyrimidine** using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: The solubility is calculated from the measured concentration in the saturated solution.

Stability Assessment (Forced Degradation Studies)

Forced degradation studies are conducted to identify potential degradation products and pathways under stress conditions.

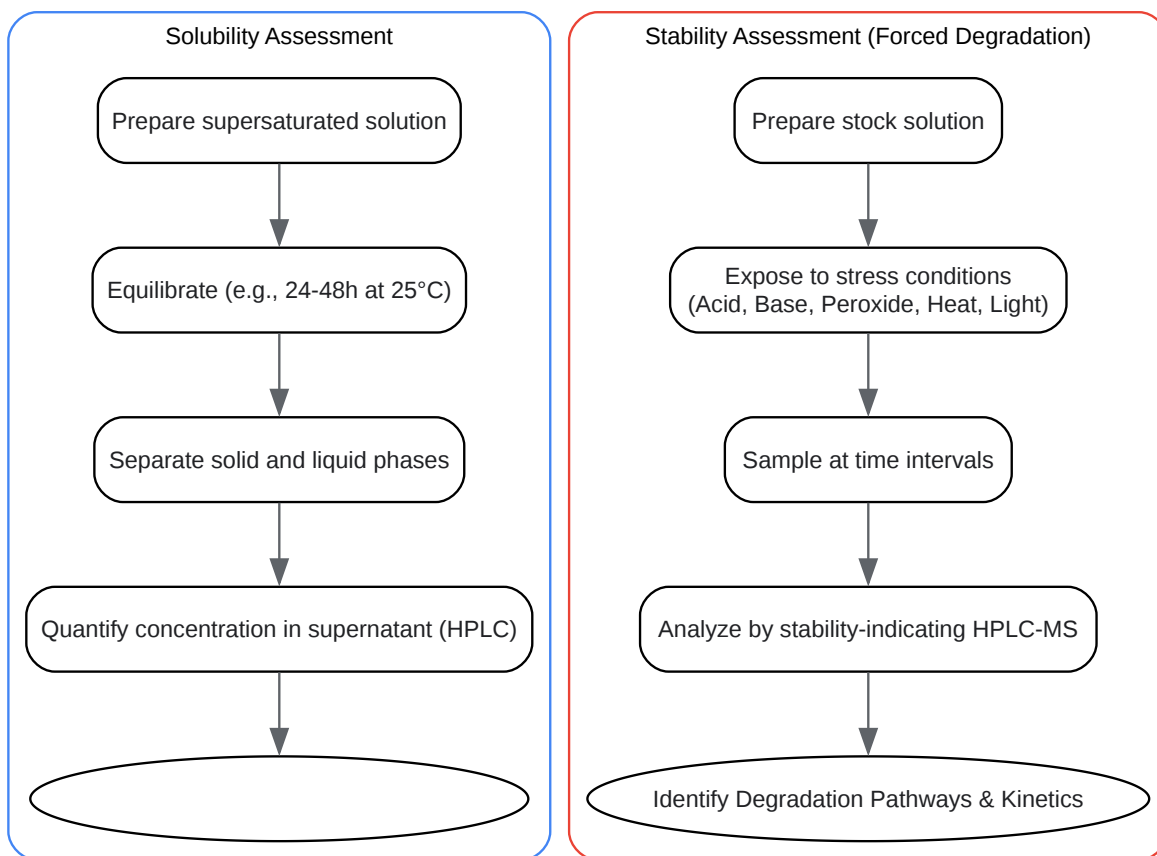
Methodology:

- Sample Preparation: Prepare solutions of **2-Chloro-4-ethylpyrimidine** in appropriate solvents (e.g., water, methanol, acetonitrile/water mixtures).
- Stress Conditions:
 - Acidic Hydrolysis: Add hydrochloric acid to the sample solution to achieve a final concentration of 0.1 N HCl.
 - Basic Hydrolysis: Add sodium hydroxide to the sample solution to achieve a final concentration of 0.1 N NaOH.
 - Oxidative Degradation: Add hydrogen peroxide to the sample solution (e.g., 3% H₂O₂).

- Thermal Degradation: Store the solid compound and solutions at elevated temperatures (e.g., 60 °C).
- Photostability: Expose the solid compound and solutions to a controlled source of UV and visible light, as per ICH Q1B guidelines.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Analysis: Analyze the samples using a stability-indicating HPLC method to separate the parent compound from any degradation products. Mass spectrometry (LC-MS) can be used to identify the degradation products.
- Data Evaluation: Quantify the decrease in the parent compound and the formation of degradation products over time to determine the degradation rate and pathway.

Visualizations

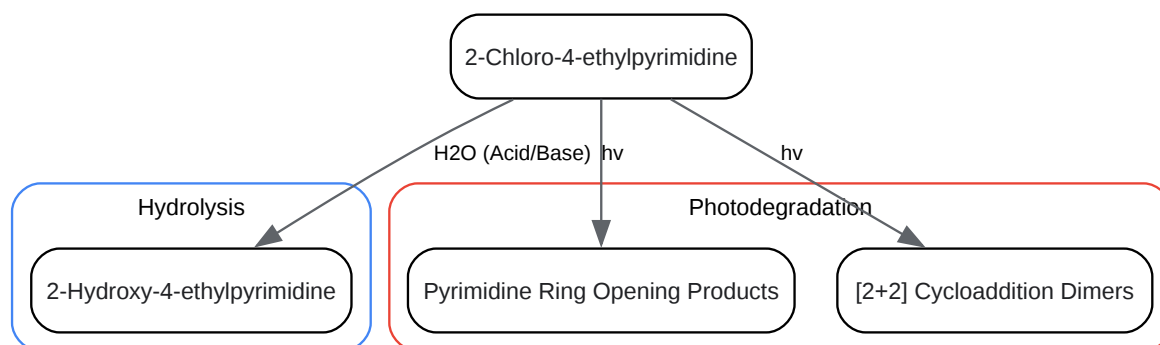
Experimental Workflow for Solubility and Stability Testing



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Caption: Workflow for solubility and stability analysis.

Hypothetical Degradation Pathway of 2-Chloro-4-ethylpyrimidine



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